

An In-depth Technical Guide to the Discovery and History of (-)-Isodocarpin

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Compound of Interest

Compound Name: (-)-Isodocarpin

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Abstract

(-)-Isodocarpin, a naturally occurring ent-kauranoid diterpene, has garnered significant attention in the scientific community due to its intriguing molecular architecture and promising biological activities. This technical guide provides a comprehensive overview of the discovery, history, and chemical synthesis of **(-)-Isodocarpin**. It details the initial isolation from *Isodon* species, the elucidation of its complex structure through spectroscopic and chemical methods, and the advancements in its total synthesis. Furthermore, this guide summarizes its cytotoxic properties against various cancer cell lines, presenting key quantitative data in structured tables and illustrating relevant experimental workflows and logical relationships through detailed diagrams. This document serves as a valuable resource for researchers engaged in natural product chemistry, medicinal chemistry, and drug development.

Discovery and Isolation

(-)-Isodocarpin was first isolated from the leaves of *Isodon trichocarpus* and *Isodon japonicus*. [1] The initial discovery and structure elucidation were pioneered by the work of Fujita and colleagues.

Physicochemical Properties

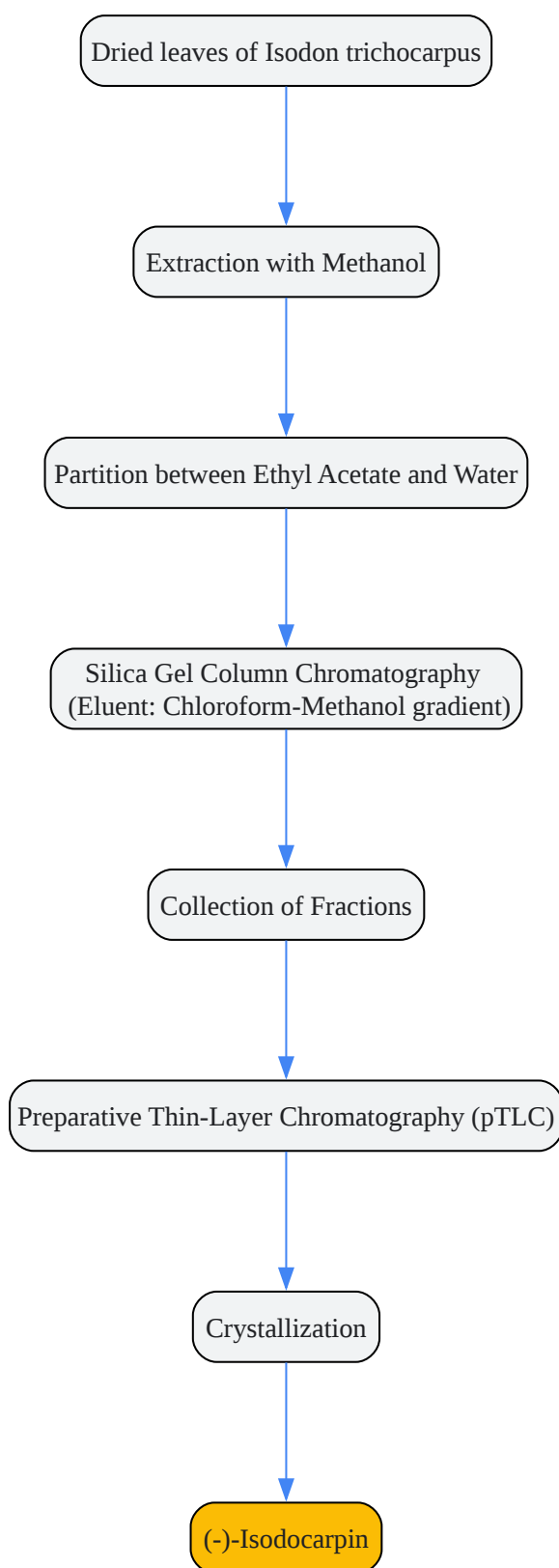
The isolated **(-)-Isodocarpin** is a colorless crystalline solid. Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₆ O ₅	[1]
Molecular Weight	346.42 g/mol	[1]
Melting Point	238-241 °C	[1]
Optical Rotation	[α] _D = -95° (c 1.0, pyridine)	[1]

Experimental Protocol: Initial Isolation

The following protocol is a generalized representation of the initial isolation procedure for **(-)-Isodocarpin** based on methods for isolating diterpenoids from *Isodon* species.

Workflow for the Isolation of **(-)-Isodocarpin** from *Isodon trichocarpus*



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Caption: General workflow for the isolation of **(-)-Isodocarpin**.

Structure Elucidation

The structure of **(-)-Isodocarpin** was elucidated through a combination of spectroscopic techniques and chemical degradation studies.

Spectroscopic Data

The key spectroscopic data that were instrumental in determining the structure of **(-)-Isodocarpin** are summarized below.

Spectroscopic Technique	Key Observations
Infrared (IR) Spectroscopy (KBr)	ν_{max} : 3450 (hydroxyl), 1745 (γ -lactone), 1660, 895 (exocyclic methylene) cm^{-1}
^1H Nuclear Magnetic Resonance (NMR) Spectroscopy (CDCl_3)	δ (ppm): 0.92 (3H, s), 1.15 (3H, s), 3.85 (1H, d, $J=3$ Hz), 4.25 (1H, d, $J=3$ Hz), 4.95 (1H, s), 5.15 (1H, s)
^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy (CDCl_3)	δ (ppm): Includes signals for two carbonyls, an exocyclic double bond, and a hemiketal carbon.
Mass Spectrometry (MS)	m/z : 346 (M^+), 328, 318, 300

X-ray Crystallography

The definitive stereochemistry of **(-)-Isodocarpin** was confirmed by single-crystal X-ray diffraction analysis. The crystallographic data provides precise information on bond lengths, bond angles, and the absolute configuration of the chiral centers. A search of the Cambridge Crystallographic Data Centre (CCDC) is recommended for the specific .cif file.

History of Chemical Synthesis

The complex polycyclic structure of **(-)-Isodocarpin** has made it a challenging target for total synthesis.

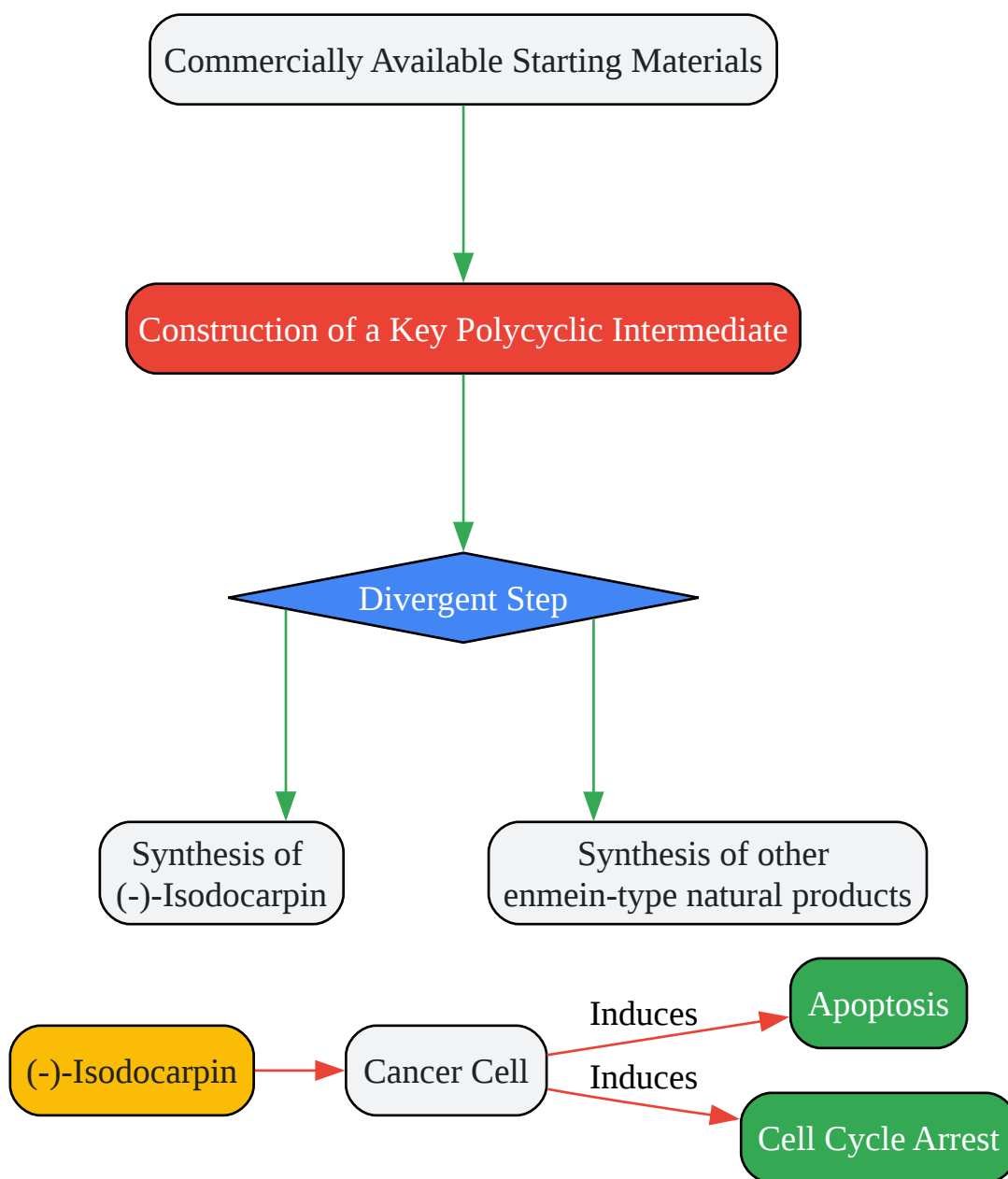
Early Synthetic Efforts: Chemical Conversion

An early significant contribution to the chemistry of **(-)-Isodocarpin** was its chemical conversion from Oridonin, another ent-kauranoid diterpenoid isolated from Isodon species. This work by Fujita and colleagues provided valuable chemical correlations and further confirmed the structural assignments.

Total Synthesis

A notable achievement in the synthesis of **(-)-Isodocarpin** was the divergent total synthesis reported by Dong and coworkers in 2018. This elegant strategy allowed for the synthesis of not only **(-)-Isodocarpin** but also other related enmein-type natural products.

Key Features of the Divergent Total Synthesis by Dong et al.



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References

- 1. Terpenoids. IX. The Structure and Absolute Configuration of Isodocarpin, a New Diterpenoid from Isodon trichocarpus KUDO and I. japonicus HARA [jstage.jst.go.jp]
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